

Sumitone Fast Red B: A Technical Solubility Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sumitone fast red b*

Cat. No.: *B15553862*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility profile of **Sumitone Fast Red B** (C.I. Pigment Red 214), a disazo condensation pigment. Due to its chemical nature, this pigment finds applications where high stability and low solubility are paramount. This document compiles available data on its physicochemical properties and solubility, outlines a standard experimental protocol for solubility determination, and presents diagrams to illustrate key concepts.

Physicochemical Properties

A summary of the key physicochemical properties of **Sumitone Fast Red B** is presented in Table 1. These parameters are essential for understanding the compound's behavior in various solvent systems.

Property	Value	Reference
Chemical Name	N,N'-(2,5-Dichloro-1,4-phenylene)bis[4-[2-(2,5-dichlorophenyl)diazenyl]-3-hydroxy-2-naphthalenecarboxamide]	
Synonyms	C.I. Pigment Red 214, Disazo Red BN	[1] [2]
CAS Number	40618-31-3	[1]
Molecular Formula	C ₄₀ H ₂₂ Cl ₆ N ₆ O ₄	[1]
Molecular Weight	863.36 g/mol	[1]
Appearance	Red Powder	[3]
Density	~1.60 g/cm ³	[3]

Solubility Profile

Sumitone Fast Red B is characterized by its extremely low solubility in aqueous solutions, a common feature of high-performance pigments designed for stability in various applications.

Aqueous Solubility

The aqueous solubility of **Sumitone Fast Red B** is exceptionally low. A calculated value indicates near-insolubility in water at room temperature.

Solvent	Temperature	Solubility	Method	Reference
Water	25 °C	3.4 × 10 ⁻¹⁵ g/L	Calculated	[4]

Some supplier technical data sheets may list "Water Soluble" content at a maximum of 1.0%.[\[1\]](#) [\[3\]](#) It is critical to interpret this as the maximum percentage of water-soluble impurities within the pigment formulation, not the intrinsic solubility of the **Sumitone Fast Red B** molecule itself.

Organic Solvent Solubility

Quantitative solubility data for **Sumitone Fast Red B** in a range of common organic solvents is not readily available in public literature. As a high-molecular-weight, highly conjugated, and crystalline solid, it is expected to have very limited solubility in most standard organic solvents such as alcohols, ketones, and aliphatic hydrocarbons. Solvents with a higher capacity for dissolving such compounds, like chlorinated hydrocarbons or aprotic polar solvents (e.g., DMSO, DMF), may exhibit slightly higher, yet still limited, solubility.

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data, the following is a detailed methodology for determining the equilibrium solubility of a compound like **Sumitone Fast Red B** using the shake-flask method, a widely accepted technique.

Objective: To determine the equilibrium solubility of **Sumitone Fast Red B** in a specific solvent at a controlled temperature.

Materials:

- **Sumitone Fast Red B** powder
- Selected solvent of interest (e.g., Dimethyl Sulfoxide, Ethanol, Water)
- Analytical balance
- Scintillation vials or flasks with screw caps
- Constant temperature orbital shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

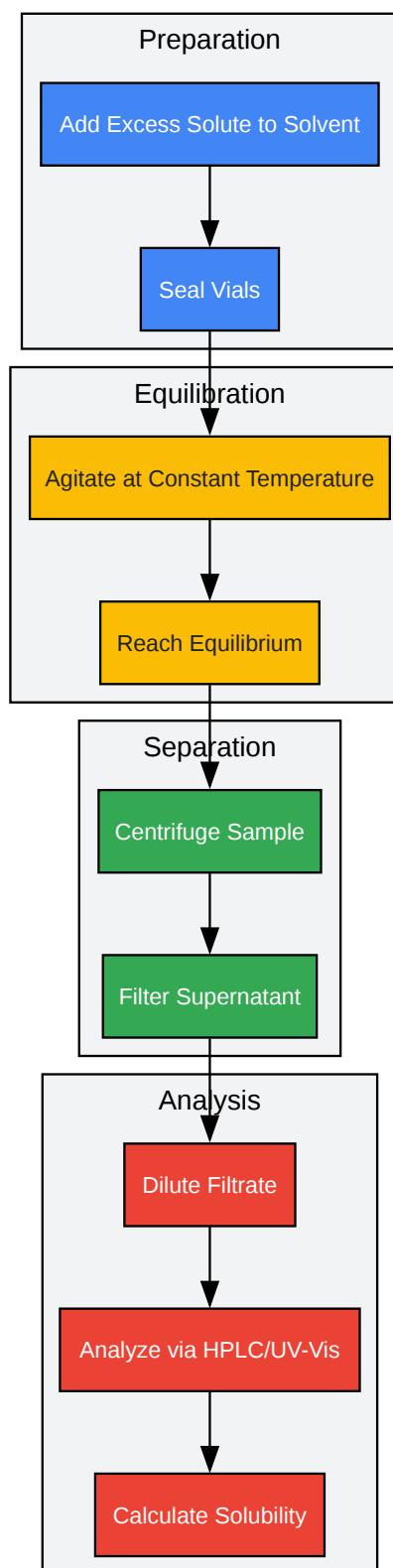
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Sumitone Fast Red B** powder to a series of vials containing a known volume of the selected solvent. The presence of undissolved solid is essential to ensure equilibrium is reached with a saturated solution.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature orbital shaker or water bath set to the desired experimental temperature (e.g., 25 °C, 37 °C).
 - Agitate the samples for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium. The exact time should be determined through preliminary experiments to ensure the concentration of the dissolved solid remains constant over time.
- Sample Separation:
 - After equilibration, allow the vials to stand undisturbed at the experimental temperature for a short period to allow larger particles to settle.
 - To separate the undissolved solid from the saturated solution, centrifuge the samples at a high speed.
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear supernatant.
 - Immediately filter the aliquot using a syringe filter compatible with the solvent to remove any remaining fine particles.
 - Precisely dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the analytical method.

- Analyze the concentration of **Sumitone Fast Red B** in the diluted sample using a validated HPLC or UV-Vis spectrophotometry method.
- Quantification:
 - Prepare a series of standard solutions of **Sumitone Fast Red B** of known concentrations in the same solvent.
 - Generate a calibration curve by plotting the analytical response (e.g., peak area from HPLC, absorbance from UV-Vis) versus the concentration of the standard solutions.
 - Determine the concentration of the diluted sample by interpolating its analytical response on the calibration curve.
 - Calculate the original solubility by multiplying the determined concentration by the dilution factor.

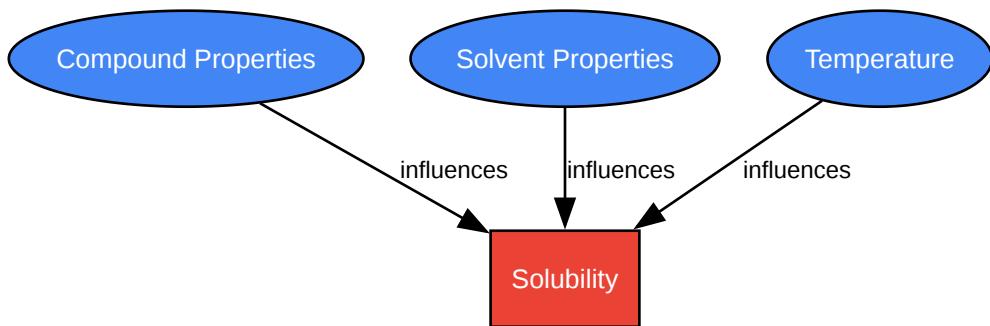
Visualizations

The following diagrams illustrate the conceptual workflow for determining solubility and a logical relationship in solubility studies.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the shake-flask solubility determination method.



[Click to download full resolution via product page](#)

Caption: Factors influencing the solubility of a compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimacolor organic pigment, Disazo Red BN, Pigment Red 214 [dimacolor.com]
- 2. ispigment.com [ispigment.com]
- 3. Disazo Red BN (Pigment Red 214) - Disazo Red and Pr214 [dimacolor.en.made-in-china.com]
- 4. CAS # 40618-31-3 (82643-43-4), Pigment Red 214, 1,4-Bis[1-(2,5-dichlorophenylazo)-2-hydroxynaphthyl-3-carbonylamino]-3,6-dichlorobenzene, C.I. 200660, C.I. Pigment Red 214, Cromophthal Red BN, PV Fast Red BNP, Pigment Red 214, Sandorin Red BN, Sumitone Fast Red B - chemBlink [chemblink.com]
- To cite this document: BenchChem. [Sumitone Fast Red B: A Technical Solubility Profile]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15553862#sumitone-fast-red-b-solubility-profile>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com